

Essential Safety and Logistical Information for Handling Oxolan-3-yl Methanesulfonate

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Compound of Interest

Compound Name: Oxolan-3-yl methanesulfonate

Cat. No.: B186733

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Oxolan-3-yl methanesulfonate** (CAS: 156380-34-6) is not publicly available. The following guidance is based on the hazard information provided by chemical suppliers and data extrapolated from structurally similar sulfonate esters. It is imperative to handle this compound with caution and to perform a thorough risk assessment before commencing any experimental work.

Oxolan-3-yl methanesulfonate is a sulfonate ester, a class of compounds often used as alkylating agents in organic synthesis. Such compounds are typically reactive and require stringent safety protocols to prevent exposure.

Hazard Identification and Classification

Based on available data, **Oxolan-3-yl methanesulfonate** is classified with the following hazards:

- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.^[1]

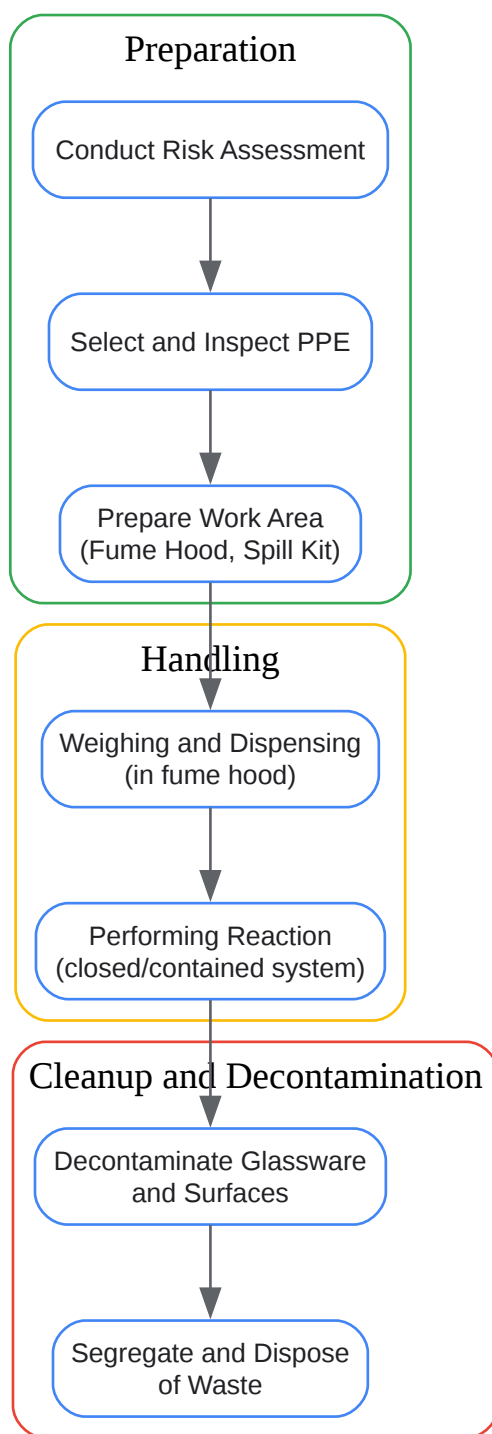
Due to its classification as a sulfonate ester, it should be handled as a potentially toxic and reactive substance.

Physical and Chemical Properties

Property	Value	Source
CAS Number	156380-34-6	Biosynth
Molecular Formula	C ₅ H ₁₀ O ₄ S	Biosynth[1]
Molecular Weight	166.2 g/mol	Biosynth[1]
Appearance	Not explicitly stated, likely a solid or liquid	General knowledge
Solubility	No data available, likely soluble in organic solvents	General knowledge

Operational Plan for Safe Handling

A systematic approach is crucial when working with potentially hazardous materials like **Oxolan-3-yl methanesulfonate**. The following workflow outlines the necessary steps from preparation to disposal.

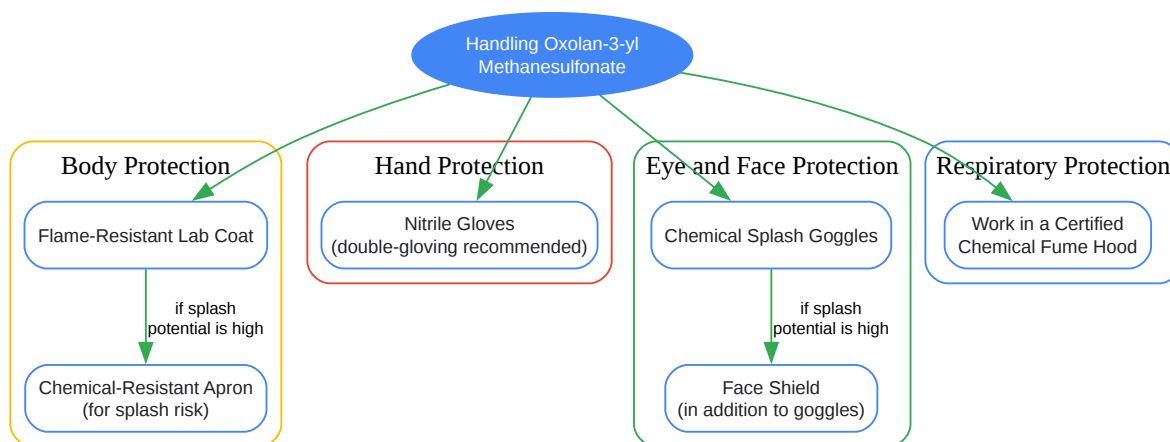


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Caption: A workflow for the safe handling of **Oxolan-3-yl methanesulfonate**.

Personal Protective Equipment (PPE) Selection

The selection of appropriate PPE is critical to minimize exposure. The following diagram illustrates the decision-making process for choosing the correct protective gear.



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Caption: PPE selection guide for handling **Oxolan-3-yl methanesulfonate**.

Detailed PPE Recommendations

- Eye/Face Protection: Chemical safety goggles that provide a complete seal around the eyes are mandatory.[2] In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.[3]
- Skin Protection:
 - Gloves: Nitrile gloves are recommended for handling this chemical.[4] Double-gloving is a good practice to provide an additional layer of protection.[5] Gloves must be inspected before use and changed immediately if contaminated or damaged.
 - Clothing: A flame-resistant lab coat should be worn and kept fully fastened. For procedures with a significant splash risk, a chemical-resistant apron over the lab coat is advised.[2]

- Respiratory Protection: All work with **Oxolan-3-yl methanesulfonate**, including weighing and transfers, must be conducted in a certified chemical fume hood to prevent inhalation of vapors or aerosols.^[2]

Experimental Protocols: Step-by-Step Guidance

Preparation and Weighing

- Designate a Work Area: All handling of **Oxolan-3-yl methanesulfonate** should be done in a designated area within a chemical fume hood.
- Assemble Materials: Before handling the chemical, ensure all necessary equipment (glassware, spatulas, etc.) and a spill kit are readily accessible inside the fume hood.
- Don PPE: Put on all required personal protective equipment as outlined in the PPE selection guide.
- Weighing: Tare a suitable container on a balance inside the fume hood. Carefully dispense the required amount of the chemical, minimizing the creation of dust or aerosols. Close the primary container immediately after dispensing.

Reaction Setup

- Inert Atmosphere: If the reaction is sensitive to air or moisture, ensure the reaction vessel is under an inert atmosphere (e.g., nitrogen or argon).
- Addition: Add the weighed **Oxolan-3-yl methanesulfonate** to the reaction vessel carefully, avoiding splashes. If it is a solid, add it directly. If it is a liquid, use a syringe or cannula.
- Temperature Control: If the reaction is exothermic, use an ice bath or other cooling method to control the temperature during addition.

Disposal Plan

Proper disposal of chemical waste is crucial to ensure laboratory and environmental safety.

Waste Segregation and Collection

- **Solid Waste:** Dispose of any contaminated consumables, such as gloves, weigh boats, and paper towels, in a designated hazardous solid waste container. This container should be clearly labeled with the chemical name.
- **Liquid Waste:** All reaction mixtures and solvent washes containing **Oxolan-3-yl methanesulfonate** must be collected in a designated hazardous liquid waste container. Do not mix incompatible waste streams.
- **Contaminated Glassware:** Rinse all contaminated glassware with a suitable solvent (e.g., acetone) in the fume hood. The rinsate should be collected as hazardous liquid waste. After rinsing, the glassware can be washed according to standard laboratory procedures.

Disposal Procedure

- **Labeling:** Ensure all waste containers are accurately and securely labeled with their contents.
- **Storage:** Store waste containers in a designated, well-ventilated secondary containment area away from incompatible materials.
- **Arrangement for Pickup:** Follow your institution's guidelines for the disposal of hazardous chemical waste. Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup. Do not pour any chemical waste down the drain.

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References

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